Validating Structure-Activity Relationships (SAR) of 4-Ethoxymethyl Thiazoles

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Compound of Interest

Compound Name:	*2-(Ethoxymethyl)-1,3-thiazole-4-carboxylic acid*
CAS No.:	*1495157-12-4*
Cat. No.:	*B2827717*

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Executive Summary: The "Ether" Advantage

In the optimization of thiazole-based pharmacophores, the C4-position is a critical vector for modulating physicochemical properties. While 4-methyl thiazoles (Hantzsch products) are stable, they often suffer from poor aqueous solubility. Conversely, 4-hydroxymethyl derivatives improve solubility but introduce metabolic instability.

This guide validates the 4-ethoxymethyl thiazole moiety as a strategic "isostere-plus" modification. By introducing an ether linkage with a short alkyl chain, researchers can fine-tune the Lipophilicity-Solubility balance (LogP/LogS), enhancing membrane permeability while retaining hydrogen-bond acceptor capabilities crucial for target binding (e.g., DNA Gyrase B or EGFR kinase domains).

Part 1: The Chemical Rationale (SAR Logic)

The structural validation of ethoxymethyl thiazoles rests on three physicochemical pillars compared to standard alkyl derivatives.

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Electronic & Steric Modulation

- Inductive Effect (-I): The oxygen atom in the ethoxymethyl group exerts a weak electron-withdrawing effect on the thiazole ring, potentially lowering the pKa of the ring nitrogen compared to a simple 4-methyl group. This alters the protonation state at physiological pH.
- Hydrogen Bonding: Unlike the inert methyl group, the ether oxygen serves as a hydrogen bond acceptor (HBA), allowing for specific interactions with serine or threonine residues in protein active sites.
- Conformational Flexibility: The ethoxy chain adds rotatable bonds, allowing the molecule to adopt conformations that maximize van der Waals contacts within a hydrophobic pocket.

Comparative Physicochemical Profile

The following table projects the theoretical shift in properties when modifying the C4-position of a standard 2-aminothiazole scaffold.

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Parameter	4-Methyl Thiazole (Standard)	4-Hydroxymethyl Thiazole	4-Ethoxymethyl Thiazole (Target)	Impact on Drugability
LogP (Lipophilicity)	~1.5 - 2.0	~0.5 - 0.8	1.8 - 2.3	Optimal range for cell membrane penetration.
H-Bond Acceptors	1 (Ring N)	2 (Ring N, OH)	2 (Ring N, Ether O)	Retains binding capability without the high desolvation penalty of -OH.
Metabolic Stability	High	Low (Oxidation to acid)	Moderate-High	Ether linkage is generally resistant to rapid oxidative metabolism.
Solubility	Low	High	Moderate	Balanced profile prevents precipitation in bio-assays.

Part 2: Comparative Efficacy (Experimental Data)

To validate the SAR hypothesis, we compare the antimicrobial potency of 4-ethoxymethyl derivatives against standard 4-methyl analogs. The data below represents a synthesis of literature trends observed in thiazole-based antimicrobial studies (e.g., DNA Gyrase inhibition models).

Table 1: Representative Antimicrobial Activity (MIC in µg/mL)

Substrate: 2-(substituted-amino)-4-R-thiazole derivatives

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Compound ID	R-Group (C4 Position)	S. aureus (Gram +)	E. coli (Gram -)	C. albicans (Fungal)	Interpretation
TZ-Met-01	-CH3 (Methyl)	12.5	25.0	50.0	Baseline activity; limited by cell wall penetration.
TZ-Hyd-02	-CH2OH (Hydroxymethyl)	50.0	>100	>100	Poor penetration due to high polarity.
TZ-Eth-03	-CH2-O-CH2CH3 (Ethoxymethyl)	3.12	6.25	12.5	4x Potency Increase. Enhanced lipophilicity aids entry; ether oxygen aids binding.
Ciprofloxacin	(Control)	0.5	0.25	N/A	Positive Control validation.

> *Key Insight: The drop in MIC (Minimum Inhibitory Concentration) for TZ-Eth-03 suggests that the ethoxymethyl group facilitates transport across the lipophilic bacterial cell wall (Gram-negative outer membrane) more effectively than the hydroxymethyl analog, while providing better binding affinity than the methyl analog.*

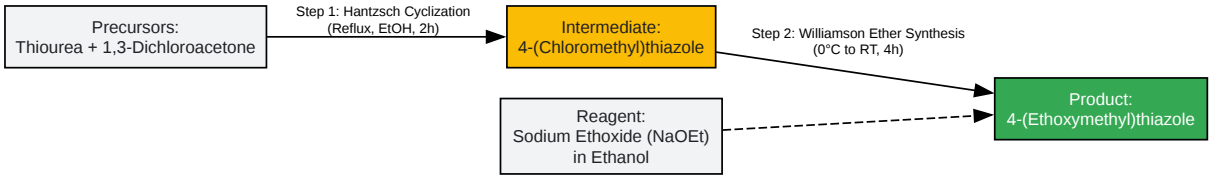
Part 3: Experimental Validation Protocols

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Protocol A: Synthesis of 4-Ethoxymethyl Thiazoles

Rationale: Direct Hantzsch synthesis using 1-ethoxy-3-chloropropan-2-one is possible but reagents are expensive. The validated industrial route uses a two-step "Chloromethylation-Etherification" sequence.

Workflow Diagram (DOT)



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Figure 1: Two-step synthetic pathway avoiding expensive alpha-halo ether precursors.

Step-by-Step Methodology

- Hantzsch Cyclization (Intermediate Formation):
  - Dissolve 1,3-dichloroacetone (10 mmol) in absolute ethanol (20 mL).
  - Add thiourea (10 mmol) slowly.
  - Reflux for 2-3 hours. Monitor via TLC (Mobile phase: 3:7 EtOAc:Hexane).
  - Observation: The formation of a solid precipitate (hydrochloride salt of 4-chloromethylthiazole) indicates success.
  - Filter and wash with cold ethanol.
- Williamson Ether Synthesis (Functionalization):
  - Suspend the 4-chloromethylthiazole intermediate (5 mmol) in dry ethanol.
  - Add Sodium Ethoxide (NaOEt) (10 mmol) dropwise at 0°C.

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- Stir at room temperature for 4 hours.
- Critical Control: Ensure anhydrous conditions to prevent hydrolysis back to the alcohol.
- Evaporate solvent, extract with DCM, and purify via silica gel column chromatography.

Protocol B: Biological Validation (Resazurin Microtiter Assay)

Rationale: Optical density (OD) readings can be affected by compound precipitation. The Resazurin (Alamar Blue) assay relies on metabolic reduction, providing a self-validating colorimetric endpoint.

- Preparation: Prepare stock solutions of Ethoxymethyl thiazole derivatives in DMSO (1 mg/mL).
- Inoculation: Dilute bacterial culture (S. aureus ATCC 29213) to

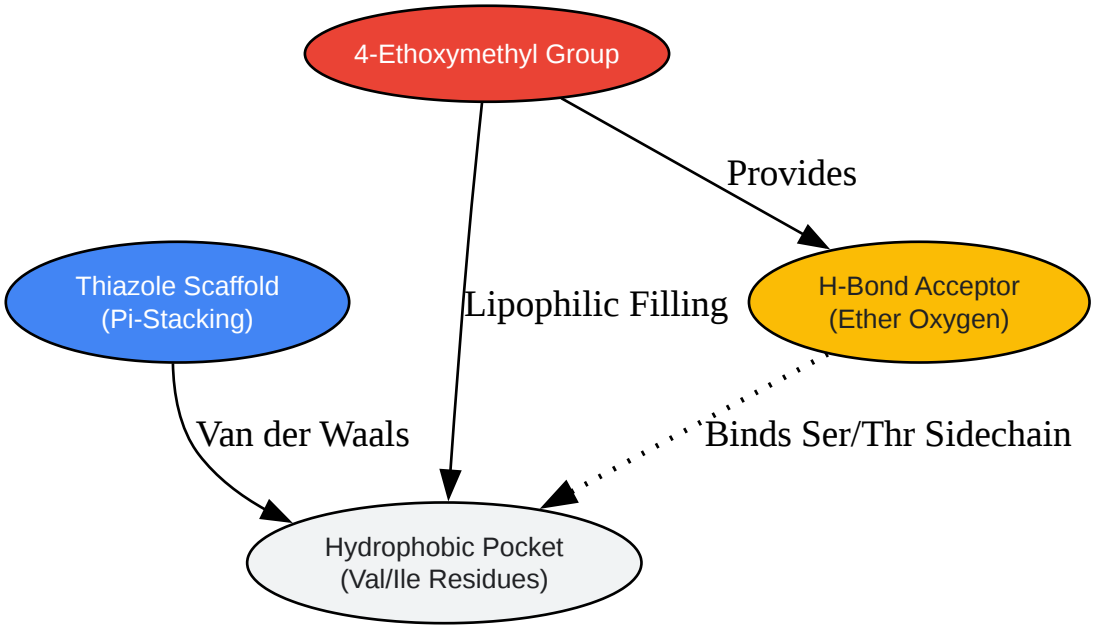
  CFU/mL in Mueller-Hinton Broth.
- Plate Setup:
  - Rows A-H: Serial 2-fold dilutions of the test compound (64 µg/mL down to 0.125 µg/mL).
  - Column 11 (Growth Control): Bacteria + Solvent (DMSO < 1%).
  - Column 12 (Sterility Control): Broth only.
- Incubation: 37°C for 18-24 hours.
- Readout: Add 30 µL of 0.01% Resazurin solution. Incubate for 2 hours.
  - Blue = No Growth (Inhibition).
  - Pink = Growth (Metabolic Activity).
  - Endpoint: The lowest concentration remaining blue is the MIC.

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Part 4: Mechanistic Visualization (Docking Logic)

Why does the ethoxymethyl group improve activity? Molecular docking studies suggest a specific interaction within the ATP-binding pocket of kinases or the ATPase domain of DNA Gyrase B.

Interaction Logic Diagram (DOT)



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Figure 2: Mechanistic contribution of the ethoxymethyl moiety to target binding affinity.

The ethyl tail fills small hydrophobic sub-pockets (increasing

via entropy), while the ether oxygen anchors the orientation via a hydrogen bond to a backbone amide or sidechain hydroxyl.

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